

A Comprehensive Technical Guide to the Solubility of 3-Pentanone

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Compound of Interest

Compound Name: 3-Pentanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of **3-Pentanone** (also known as diethyl ketone) in aqueous and organic media. The information presented herein is intended to support research, development, and formulation activities where **3-Pentanone** is utilized as a solvent or chemical intermediate.

Executive Summary

3-Pentanone is a colorless liquid ketone with a characteristic acetone-like odor.^{[1][2][3]} Its molecular structure, featuring a polar carbonyl group flanked by two ethyl groups, dictates its solubility profile. It exhibits limited but significant solubility in water and is miscible with a wide range of common organic solvents.^{[1][2][3][4][5]} This dual solubility characteristic makes it a versatile solvent in various industrial and laboratory applications, including in the manufacturing of paints and as a precursor for vitamin E.^{[1][2][6]} Understanding its quantitative solubility in different solvent systems is critical for process optimization, formulation development, and safety assessments.

Solubility Data

The solubility of **3-Pentanone** has been determined in both water and various organic solvents. The following tables summarize the available quantitative and qualitative data.

Solubility in Water

3-Pentanone is moderately soluble in water.^{[1][5]} Its aqueous solubility is inversely proportional to temperature, a characteristic typical for many organic liquids where the dissolution process is exothermic.

Temperature (°C)	Solubility (g/100 g water)	Solubility (g/100 mL water)	Molarity (mol/L)	Reference
0	8.2	-	~0.95	[7]
20	-	5.0	~0.58	[1]
20	-	4.7	~0.55	[6]
25	5.2	3.9	~0.45	[7][8]
80	3.7	-	~0.43	[7]

Note: Molarity is calculated based on the density of water at the specified temperature and the molar mass of **3-Pentanone** (86.13 g/mol).

Solubility in Organic Solvents

3-Pentanone is generally miscible with most common organic solvents, a consequence of its ability to engage in dipole-dipole interactions and London dispersion forces with other organic molecules.

Solvent	Solubility/Miscibility	Reference
Ethanol	Miscible	[4][6][8]
Diethyl Ether	Miscible	[4][6][8]
Carbon Tetrachloride	Soluble	[7][8]

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemistry. The following sections detail standardized methodologies for quantifying the solubility of a liquid like

3-Pentanone.

Determination of Water Solubility (Flask Method - OECD 105)

This method is suitable for determining the water solubility of substances with solubilities above 10^{-2} g/L.

Principle: A saturated solution is prepared by agitating an excess amount of the test substance (**3-Pentanone**) with water at a constant temperature. The concentration of **3-Pentanone** in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath or shaker
- Glass flasks or vials with tight-fitting caps
- Centrifuge (if necessary for phase separation)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector - GC-FID)
- Standard laboratory glassware

Procedure:

- Preparation: Add an excess amount of **3-Pentanone** to a flask containing a known volume of deionized water. The excess is crucial to ensure saturation.
- Equilibration: Seal the flask and place it in a constant temperature bath, typically set at 20 ± 0.5 °C. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium. Preliminary tests can determine the necessary equilibration time.
- Phase Separation: After equilibration, cease agitation and allow the flask to stand in the constant temperature bath for several hours to permit the separation of the aqueous and organic phases. If necessary, centrifugation can be used to facilitate a clean separation.

- **Sampling:** Carefully extract a sample from the center of the aqueous phase, ensuring no undissolved droplets of **3-Pentanone** are included.
- **Quantification:** Analyze the concentration of **3-Pentanone** in the sampled aqueous solution using a pre-calibrated analytical method, such as GC-FID.
- **Replicate and Report:** The experiment should be performed in at least duplicate. The solubility is reported as the average mass concentration (e.g., in g/L) at the specified temperature.

Determination of Miscibility in Organic Solvents

This protocol provides a qualitative and semi-quantitative method for assessing the miscibility of **3-Pentanone** with other organic liquids.

Principle: Miscibility is determined by visually inspecting for the presence of a single homogeneous phase after mixing the two liquids in various proportions.

Apparatus:

- Graduated cylinders or volumetric pipettes
- Test tubes or vials with stoppers
- Vortex mixer (optional)

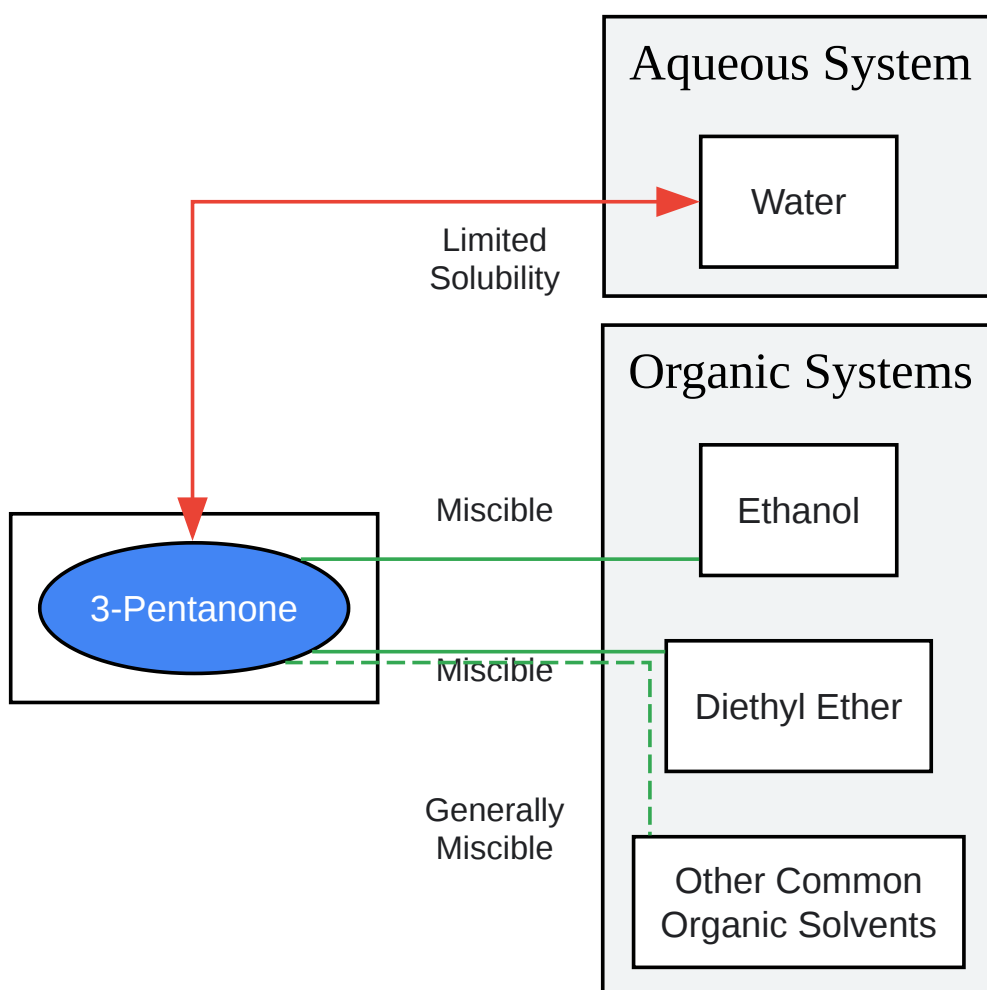
Procedure:

- **Preparation:** In a series of clean, dry test tubes, prepare mixtures of **3-Pentanone** and the test solvent at various volume/volume ratios (e.g., 1:9, 1:1, 9:1).
- **Mixing:** Stopper the test tubes and shake vigorously for 30-60 seconds. A vortex mixer can be used to ensure thorough mixing.
- **Observation:** Allow the mixtures to stand and observe them against a well-lit background.
 - **Miscible:** The mixture remains a single, clear, homogeneous liquid phase.

- Immiscible: The mixture separates into two distinct liquid layers.
- Partially Miscible: The liquids may form a single phase at some ratios but separate into two phases at others.
- Reporting: Report the results as "miscible," "immiscible," or "partially miscible" for each solvent tested. For partially miscible systems, the approximate composition range of miscibility can be noted.

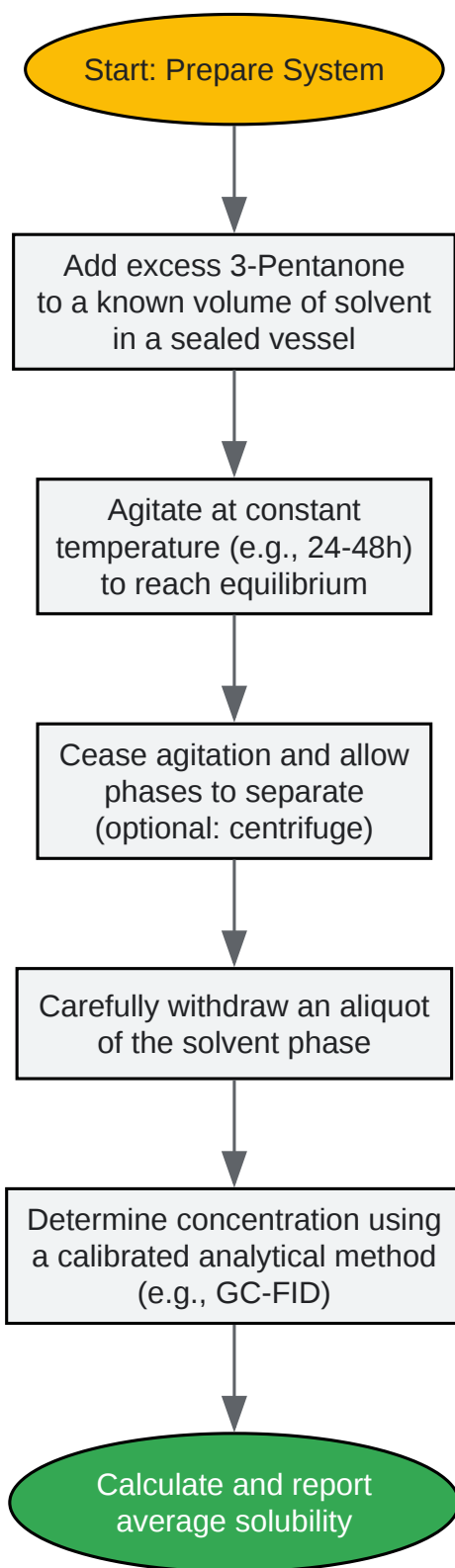
Visualizations

The following diagrams illustrate the solubility relationships and a typical experimental workflow for solubility determination.



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Caption: Logical relationship of **3-Pentanone**'s solubility characteristics.



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Caption: Experimental workflow for quantitative solubility determination.

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